

Commercial availability of (S)-benzyl 3-aminopiperidine-1-carboxylate

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Compound of Interest

Compound Name: (S)-benzyl 3-aminopiperidine-1-carboxylate

Cat. No.: B1270723

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Technical Guide: (S)-Benzyl 3-Aminopiperidine-1-Carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability, synthesis, and physicochemical properties of **(S)-benzyl 3-aminopiperidine-1-carboxylate**, a key chiral building block in pharmaceutical research and development.

Commercial Availability

(S)-Benzyl 3-aminopiperidine-1-carboxylate (CAS No. 876461-55-1) is readily available from a variety of chemical suppliers. The compound is typically offered in research quantities with purities generally reported to be 97% or higher. For larger quantities, direct inquiry with the suppliers is recommended.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity/Specification	Storage Conditions
BLDpharm	876461-55-1	C ₁₃ H ₁₈ N ₂ O ₂	234.29	Not specified	2-8°C, Keep in dark place, inert atmosphere
Dana Bioscience	876461-55-1	C ₁₃ H ₁₈ N ₂ O ₂	234.29	Not specified	Not specified
MySkinRecipes	876461-55-1	C ₁₃ H ₁₈ N ₂ O ₂	234.29	97%	2-8°C

Note: Purity specifications can vary between batches and suppliers. It is highly recommended to request a certificate of analysis (CoA) for lot-specific data.

Physicochemical Properties

A summary of the key physicochemical properties of **(S)-benzyl 3-aminopiperidine-1-carboxylate** is provided below.

Property	Value
CAS Number	876461-55-1
Molecular Formula	C ₁₃ H ₁₈ N ₂ O ₂
Molecular Weight	234.29 g/mol
Appearance	Not consistently reported; may vary.
Storage Temperature	2-8°C

Experimental Protocols: Enzymatic Synthesis

A novel and efficient method for the synthesis of enantiopure Cbz-protected L-3-aminopiperidine (the (S)-enantiomer) has been reported, utilizing a one-pot enzymatic

cascade.^{[1][2][3][4]} This biocatalytic approach offers high enantiopurity and avoids the use of harsh reagents often employed in traditional synthetic routes.^{[1][2][3][4]}

Materials:

- N-Cbz-protected L-ornithinol
- Galactose oxidase (GOase) variant
- Imine reductase (IRED)
- Sodium phosphate buffer (NaPi buffer), pH 7.5
- General laboratory glassware and purification equipment (e.g., column chromatography)

Procedure:

- **Reaction Setup:** In a suitable reaction vessel, dissolve the N-Cbz-protected L-ornithinol substrate in NaPi buffer (pH 7.5).
- **Enzyme Addition:** Add the selected galactose oxidase and imine reductase enzymes to the reaction mixture. The optimal enzyme variants and their concentrations should be determined through screening for maximal conversion.
- **Incubation:** Incubate the reaction mixture at 30°C with agitation (e.g., 200 rpm) for 16-48 hours. Reaction progress should be monitored by a suitable analytical technique, such as GC-FID.
- **Work-up and Purification:** Upon completion, the reaction mixture is worked up to isolate the product. The specific work-up procedure may involve extraction with an organic solvent. The crude product is then purified, typically by column chromatography, to yield the pure **(S)-benzyl 3-aminopiperidine-1-carboxylate**.

Characterization:

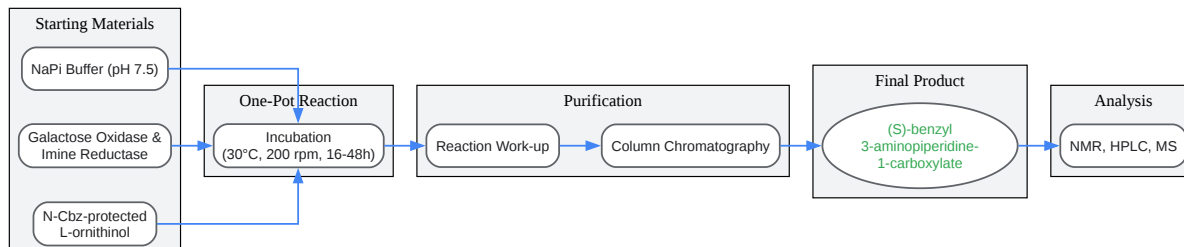
The identity and purity of the synthesized product should be confirmed by standard analytical techniques, including:

- NMR Spectroscopy (^1H and ^{13}C): To confirm the chemical structure.
- High-Performance Liquid Chromatography (HPLC): To determine purity and, with a chiral column, the enantiomeric excess.
- Mass Spectrometry (MS): To confirm the molecular weight.

The reported enzymatic cascade has been shown to produce the target compound with high enantiopurity, preserving the L-configuration from the starting amino acid-derived substrate.^{[1][2][3][4]}

Visualizations

Experimental Workflow for Enzymatic Synthesis



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Caption: Workflow for the one-pot enzymatic synthesis of **(S)-benzyl 3-aminopiperidine-1-carboxylate**.

Note on Signaling Pathways: As of the date of this guide, no specific signaling pathways involving **(S)-benzyl 3-aminopiperidine-1-carboxylate** have been identified in the public scientific literature. This compound primarily serves as a chiral building block for the synthesis of more complex, biologically active molecules.^{[5][6][7][8][9]} The biological activities of these

downstream compounds would then be investigated, which may include interactions with various signaling pathways.

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